

# Technical Guide: Material Safety Profile of 2-(Trifluoromethoxy)ethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Trifluoromethoxy)ethanol

Cat. No.: B1369605

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An In-depth Review for Research and Development Professionals

This document provides a comprehensive technical overview of the material safety data for **2-(Trifluoromethoxy)ethanol** (CAS No. 362631-84-3). It is intended for researchers, scientists, and drug development professionals who may handle this compound. The guide consolidates available safety, handling, and physical-chemical property data, alongside standardized experimental methodologies relevant to its hazard profile.

## Chemical Identification and Physical Properties

**2-(Trifluoromethoxy)ethanol** is a fluorinated primary alcohol used as an organic synthesis intermediate, particularly for introducing the trifluoromethoxy functional group into molecular structures.<sup>[1]</sup> Its fundamental properties are summarized below.

Identifier	Value	Source
CAS Number	362631-84-3	[2][3][4][5][6]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub>	[2][3][6]
Molecular Weight	130.07 g/mol	[2][4][5][6]
InChI Key	HZAARXYRNUBDNS-UHFFFAOYSA-N	[2][5]

Physical Property	Value	Source
Appearance	Liquid	[2][4][5]
Density	1.334 g/mL at 25 °C	[2][4][5]
Refractive Index	n <sub>20/D</sub> 1.323	[2][4][5]
Flash Point	44.4 °C (111.9 °F)	[4][5]
Storage Temperature	2 - 8 °C	[2][3][4][5][7]

## Hazard Identification and GHS Classification

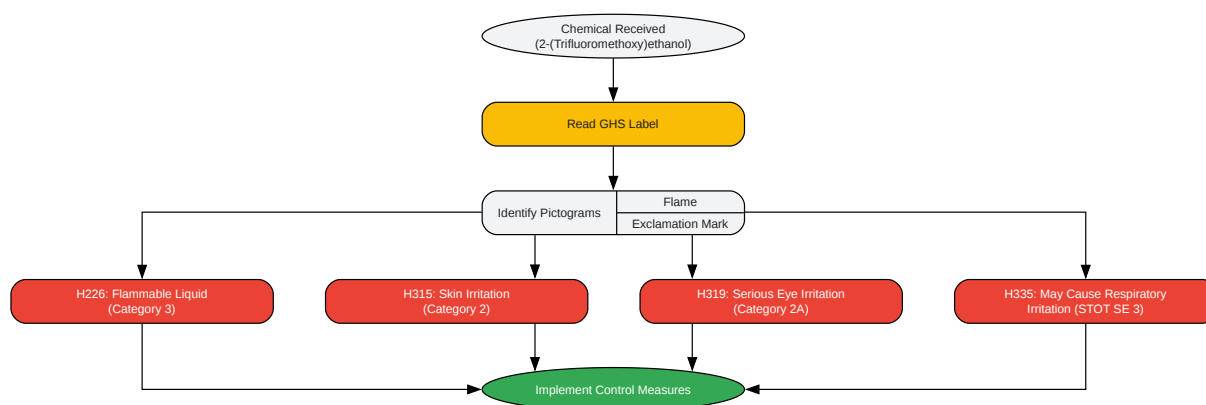
According to available Safety Data Sheets (SDS), **2-(Trifluoromethoxy)ethanol** is classified as a hazardous chemical under the Globally Harmonized System (GHS). The primary hazards are associated with flammability, skin and eye irritation, and respiratory tract irritation.[3][4]

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

GHS Label Elements:[3]

- Pictograms:
  - Flame (Flammable)
  - Exclamation Mark (Irritant)
- Signal Word:Warning

The following diagram illustrates the logical flow for interpreting these primary GHS hazards in a laboratory setting.



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**Caption:** GHS Hazard Identification Workflow.

## Toxicological Information

A critical review of publicly available data indicates that the chemical, physical, and toxicological properties of **2-(Trifluoromethoxy)ethanol** have not been thoroughly investigated.<sup>[7]</sup> No quantitative toxicological data, such as LD<sub>50</sub> (Lethal Dose, 50%) or LC<sub>50</sub> (Lethal Concentration, 50%), are available. Therefore, this compound should be handled with the caution appropriate for a substance with an unknown toxicological profile, adhering strictly to the hazards identified in Section 2.0.

## Experimental Protocols for Hazard Evaluation

While specific experimental data for this compound is lacking, its GHS classification implies that results consistent with the following standard methodologies have been obtained.

The flash point of 44.4 °C classifies this compound as a Category 3 Flammable Liquid. This value is typically determined using a closed-cup method.

- Methodology: ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.[3][4][6][8]
- Principle: A sample is heated in a closed brass cup at a controlled rate while being stirred.[4][6] An ignition source is periodically directed into the cup. The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors above the liquid to ignite.[4][5][6]

The "Causes skin irritation (H315)" classification is determined by assessing reversible skin damage. Modern in vitro methods are preferred to avoid animal testing.

- Methodology: OECD Test Guideline 439 - In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method.[7][9][10]
- Principle: The test material is applied topically to a three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the upper layers of human skin.[9][10][11] After a set exposure and post-incubation period, the viability of the tissue is measured, typically using an MTT assay.[11] A reduction in cell viability below 50% compared to a negative control indicates the substance is an irritant.[11]

The "Causes serious eye irritation (H319)" classification involves assessing the potential for significant, but reversible, eye damage.

- Methodology: OECD Test Guideline 405 - Acute Eye Irritation/Corrosion.[2][12][13]
- Principle: This in vivo test involves applying a single dose of the substance to the eye of an experimental animal (historically, a rabbit) and scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[2][12][13] To minimize animal use, a weight-of-evidence approach and in vitro pre-screening (e.g., using Reconstructed human Cornea-like Epithelium models) are strongly recommended.[2]

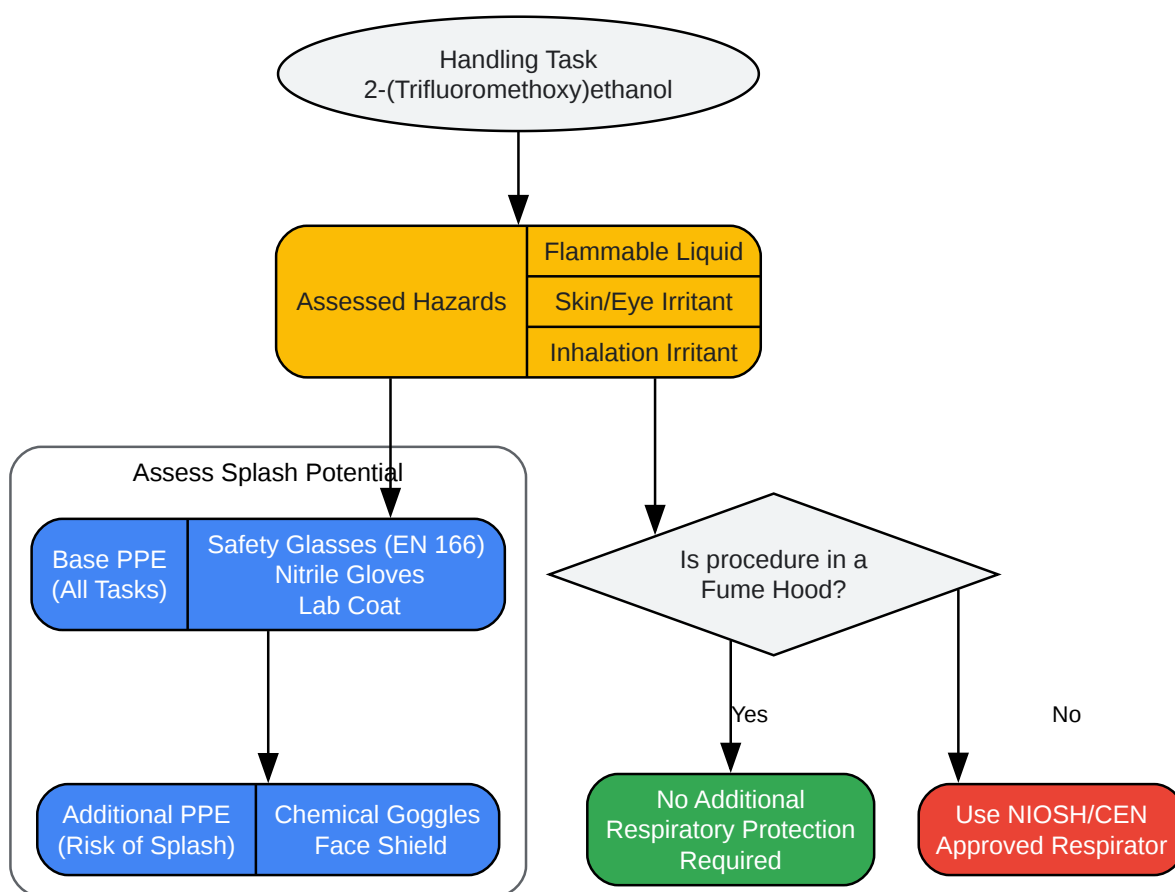
The "May cause respiratory irritation (H335)" classification is derived from acute inhalation toxicity studies.

- Methodology: OECD Test Guideline 403 - Acute Inhalation Toxicity.[14][15]
- Principle: Animals, typically rats, are exposed to the test substance (as a gas, vapor, or aerosol) for a defined period (usually 4 hours) in an inhalation chamber.[14] The study assesses mortality, clinical signs of toxicity, and body weight changes over a 14-day observation period.[14] Observations of respiratory distress or pathological changes in the respiratory tract support this classification.

## Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to mitigate the identified risks. The following workflows outline the recommended procedures for personal protective equipment (PPE) selection and first aid response.

The selection of PPE is dictated by the specific hazards of the chemical and the nature of the handling procedure.

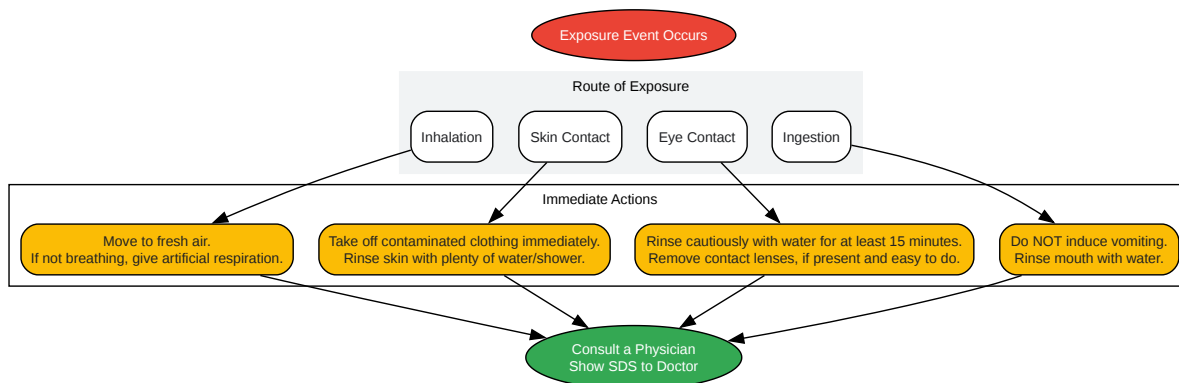


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**Caption:** Logic for Personal Protective Equipment (PPE) Selection.

- Handling: Avoid contact with skin, eyes, and inhalation of vapors.[3][7] Use only in a well-ventilated area, preferably a chemical fume hood. Keep away from heat, sparks, open flames, and other ignition sources.[3][7] Take precautionary measures against static discharge.[3]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][7] Recommended storage is at 2-8°C under a nitrogen atmosphere, as the material is noted to be moisture, air, and heat sensitive.[3][7]

Immediate and appropriate first aid is essential in the event of an exposure. The following workflow details the necessary steps.



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**Caption:** First Aid Response Workflow for Exposures.

- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3] Do not use a solid water stream as it may scatter and spread the fire. Firefighters should wear self-contained breathing apparatus.[3][7]
- Spill Response: Evacuate personnel to a safe area.[7] Ensure adequate ventilation and remove all sources of ignition.[3][7] Prevent further leakage if safe to do so. Contain the spill with an inert absorbent material and dispose of it as hazardous waste. Do not let the product enter drains.[3][7]

Disclaimer: This document is a summary of publicly available safety information and is not a substitute for an official Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the most current SDS for the specific product they are handling and conduct a thorough risk assessment before use.

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- To cite this document: BenchChem. [Technical Guide: Material Safety Profile of 2-(Trifluoromethoxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1369605#2-trifluoromethoxy-ethanol-material-safety-data-sheet-msds-review>]

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